

An In-depth Technical Guide to Bombykal: Structure, Properties, and Biological Function

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Compound of Interest

Compound Name: *Bombykal*

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Abstract

Bombykal, the aldehyde counterpart to the well-characterized silkworm moth pheromone bombykol, plays a crucial role in the chemical communication and reproductive behavior of *Bombyx mori*. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and biological signaling pathway of **bombykal**. Detailed experimental protocols for its synthesis and purification are provided, alongside a thorough analysis of its spectroscopic characteristics. Furthermore, this document elucidates the molecular mechanisms of **bombykal** perception, from its interaction with pheromone-binding proteins to the activation of specific olfactory receptors and the subsequent intracellular signaling cascade. This guide is intended to serve as a valuable resource for researchers in the fields of chemical ecology, neurobiology, and pest management, as well as for professionals involved in the development of novel semiochemical-based applications.

Chemical Structure and Properties

Bombykal, systematically named (10E, 12Z)-hexadeca-10,12-dienal, is a C16 unsaturated aldehyde. Its structure is characterized by a conjugated diene system with a trans configuration at the 10th carbon and a cis configuration at the 12th carbon, terminating in an aldehyde functional group. This specific stereochemistry is crucial for its biological activity.

Physicochemical Properties of Bombykal

A summary of the key physicochemical properties of **bombykal** is presented in the table below. While experimental data for some properties are limited, predicted values based on its structure are also included for a comprehensive overview.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₈ O	[1][2]
Molecular Weight	236.39 g/mol	[1][2]
IUPAC Name	(10E,12Z)-hexadeca-10,12-dienal	[2]
CAS Number	63024-98-6	[3]
Boiling Point	Not available (predicted ~298 °C at 760 mmHg for a related isomer)	[4]
Melting Point	Not available	[5]
Solubility	Practically insoluble in water; soluble in organic solvents.	[5]
logP (predicted)	5.7 - 6.35	[5][6]

Spectroscopic Data

The structural elucidation and confirmation of **bombykal** rely on various spectroscopic techniques.

- ¹H and ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy:** Predicted NMR data suggests characteristic signals for the aldehydic proton, the olefinic protons of the conjugated diene system, and the aliphatic chain.
- Infrared (IR) Spectroscopy:** The IR spectrum of **bombykal** is expected to show characteristic absorption bands for the C=O stretching of the aldehyde group (around 1730 cm⁻¹), C=C stretching of the conjugated diene (around 1600-1650 cm⁻¹), and C-H stretching and bending vibrations.

- Mass Spectrometry (MS): Electron ionization mass spectrometry of **bombykal** would show a molecular ion peak corresponding to its molecular weight, along with a characteristic fragmentation pattern resulting from the cleavage of the aliphatic chain and the conjugated system. The NIST WebBook provides mass spectral data for related isomers, which can serve as a reference.^{[2][7][8]}

Biosynthesis of Bombykal

Bombykal is biosynthesized in the pheromone gland of the female silkworm moth from its precursor, bombykol ((10E, 12Z)-hexadeca-10,12-dien-1-ol). This conversion is an oxidation reaction catalyzed by specific enzymes. The general biosynthetic pathway starts from acetyl-CoA and proceeds through fatty acid synthesis to produce palmitoyl-CoA. A series of desaturation and reduction steps, followed by the final oxidation, leads to the formation of **bombykal**.

The key enzymatic step in the formation of **bombykal** from bombykol is the oxidation of the primary alcohol to an aldehyde. This is carried out by alcohol oxidases present in the pheromone gland.



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Biosynthetic pathway of **bombykal** from acetyl-CoA.

Experimental Protocols

Synthesis of Bombykal via Dess-Martin Oxidation of Bombykol

This protocol describes the mild and selective oxidation of bombykol to **bombykal** using Dess-Martin periodinane (DMP).^{[9][10]}

Materials:

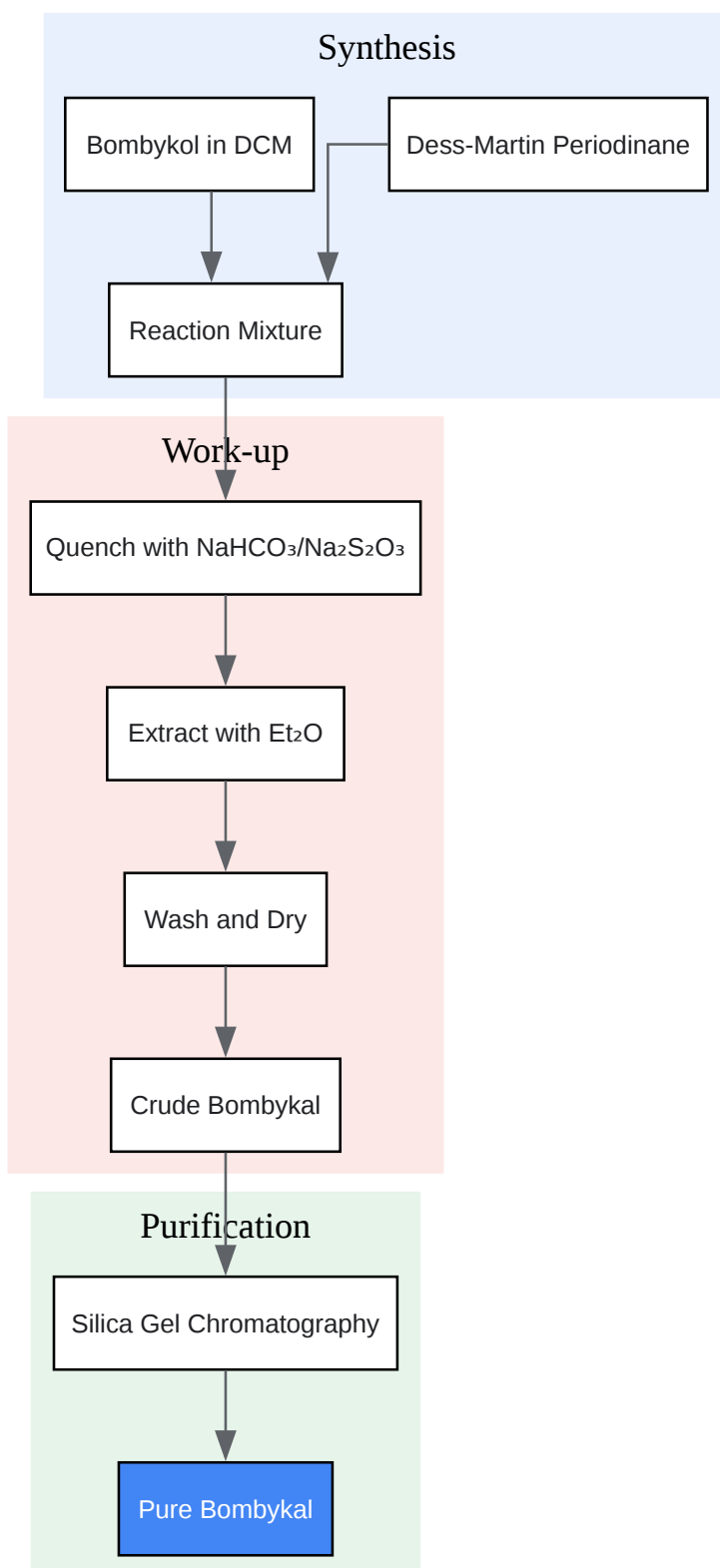
- Bombykol ((10E, 12Z)-hexadeca-10,12-dien-1-ol)

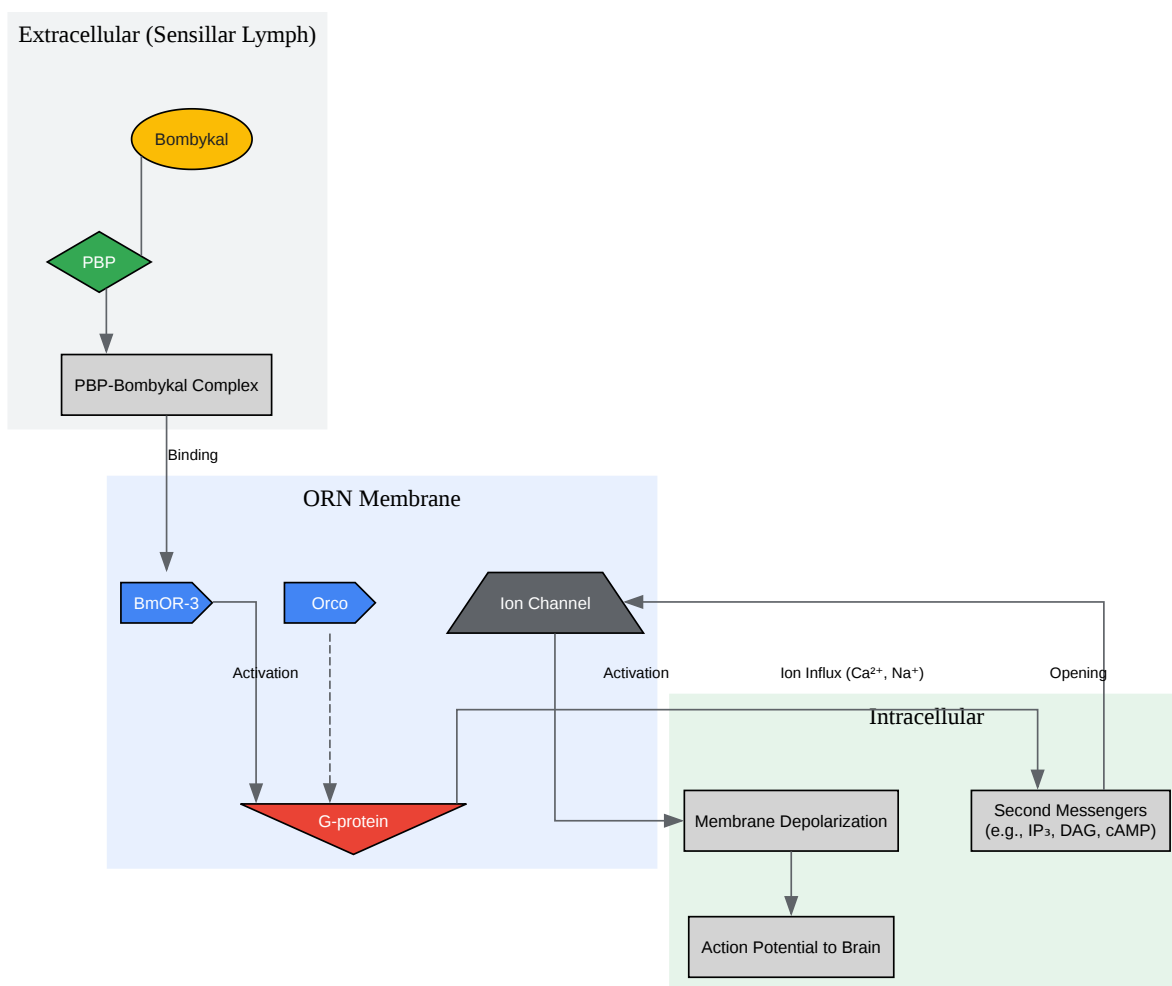
- Dess-Martin periodinane (DMP)
- Dichloromethane (DCM), anhydrous
- Sodium bicarbonate (NaHCO_3), saturated aqueous solution
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$), saturated aqueous solution
- Diethyl ether (Et_2O)
- Magnesium sulfate (MgSO_4) or Sodium sulfate (Na_2SO_4), anhydrous
- Silica gel for column chromatography
- Hexane and Ethyl acetate for chromatography
- Round-bottom flask, magnetic stirrer, and other standard laboratory glassware

Procedure:

- Reaction Setup: Dissolve bombykol (1 equivalent) in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Addition of DMP: Add Dess-Martin periodinane (1.1-1.5 equivalents) to the solution at room temperature with stirring. The reaction is typically complete within 1-3 hours. Progress can be monitored by thin-layer chromatography (TLC).
- Quenching the Reaction: Upon completion, dilute the reaction mixture with diethyl ether.
- Work-up: Quench the reaction by adding a 1:1 mixture of saturated aqueous NaHCO_3 and saturated aqueous $\text{Na}_2\text{S}_2\text{O}_3$. Stir vigorously until the solid dissolves and the two layers become clear.
- Extraction: Separate the organic layer. Extract the aqueous layer with diethyl ether.
- Washing and Drying: Combine the organic layers and wash with saturated aqueous NaHCO_3 , followed by brine. Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .

- Purification: Filter off the drying agent and concentrate the solution under reduced pressure. Purify the crude **bombykal** by silica gel column chromatography using a hexane/ethyl acetate gradient to yield the pure product.





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